

Preparing Stock Solutions of VCP171 in DMSO and Ethanol: Application Notes and Protocols

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Compound of Interest

Compound Name: VCP171

Cat. No.: B1682199

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **VCP171**, a positive allosteric modulator of the adenosine A1 receptor, in dimethyl sulfoxide (DMSO) and ethanol. Adherence to these guidelines is crucial for ensuring the integrity and reproducibility of experimental results.

Physicochemical Properties and Solubility

VCP171 is a small molecule with the chemical formula $C_{18}H_{12}F_3NOS$ and a molecular weight of 347.35 g/mol. Understanding its solubility is fundamental to preparing accurate and effective stock solutions.

Table 1: Physicochemical and Solubility Data for **VCP171**

Property	Value	Source
Molecular Formula	$C_{18}H_{12}F_3NOS$	Internal Data
Molecular Weight	347.35 g/mol	Internal Data
Solubility in DMSO	Soluble to 100 mM	[1] [2]
Solubility in Ethanol	Soluble to 100 mM	[1] [2]
Storage of Solid	Store at -20°C	[1] [2]

Preparation of VCP171 Stock Solutions

Proper preparation of stock solutions is critical for accurate downstream applications. The following protocols outline the steps for preparing 10 mM stock solutions of **VCP171** in both DMSO and ethanol.

Materials

- **VCP171** solid compound
- Anhydrous Dimethyl Sulfoxide (DMSO)
- 200 Proof Ethanol (absolute ethanol)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Sonicator (optional)

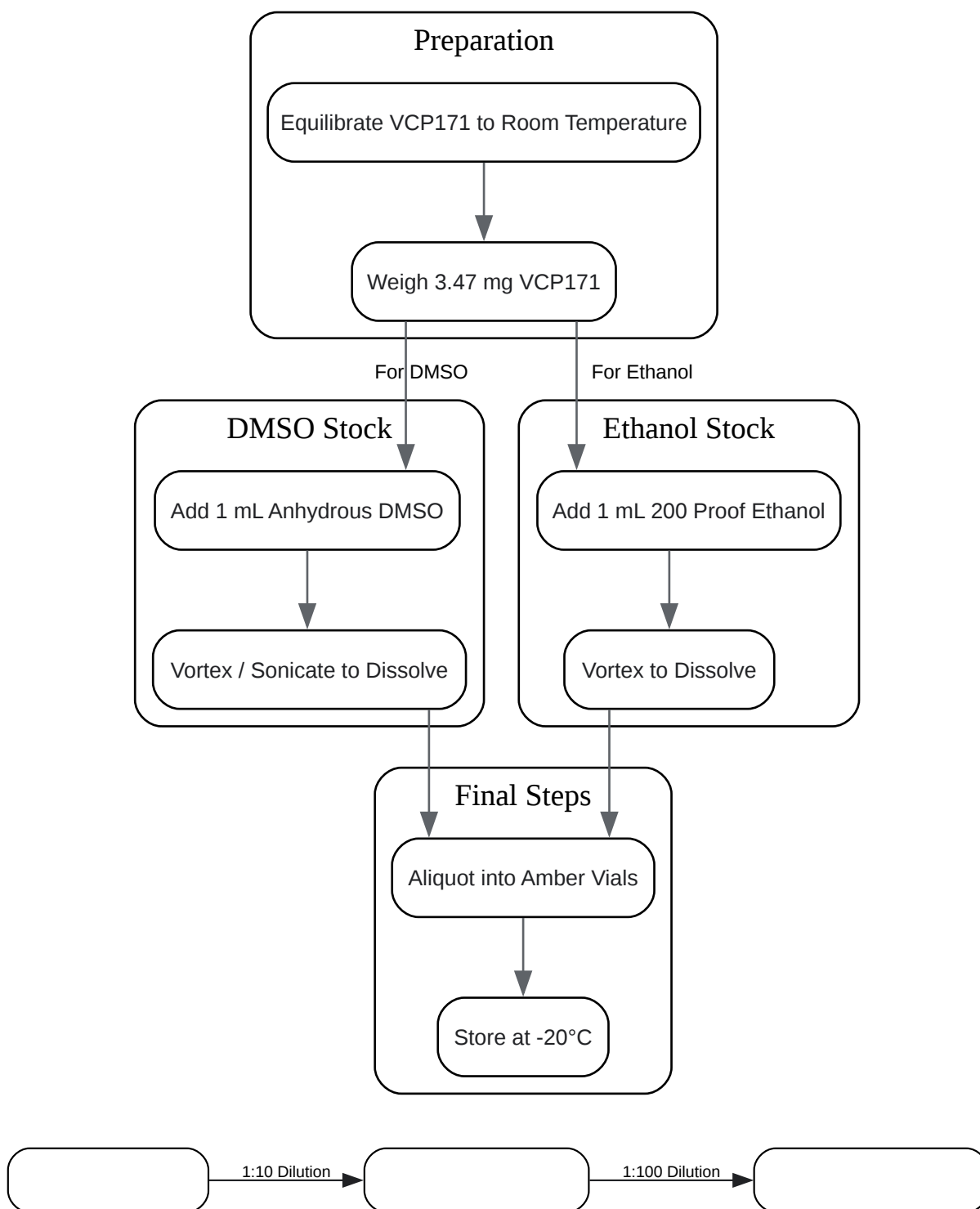
Protocol for 10 mM VCP171 Stock Solution in DMSO

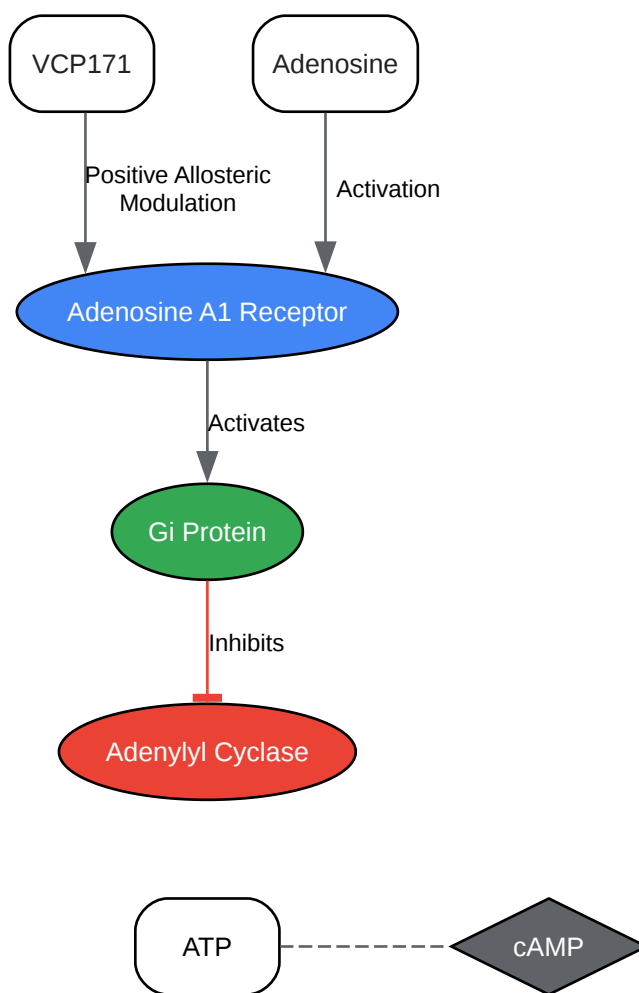
- **Equilibrate VCP171:** Allow the vial of solid **VCP171** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weigh VCP171:** Accurately weigh out 3.47 mg of **VCP171** powder using a calibrated analytical balance and transfer it to a sterile amber microcentrifuge tube.
- **Add DMSO:** Add 1 mL of anhydrous DMSO to the tube containing the **VCP171**.
- **Dissolve:** Vortex the solution thoroughly until the solid is completely dissolved. If necessary, sonicate the vial for 5-10 minutes to aid dissolution.
- **Storage:** Store the 10 mM stock solution at -20°C in small aliquots to minimize freeze-thaw cycles.

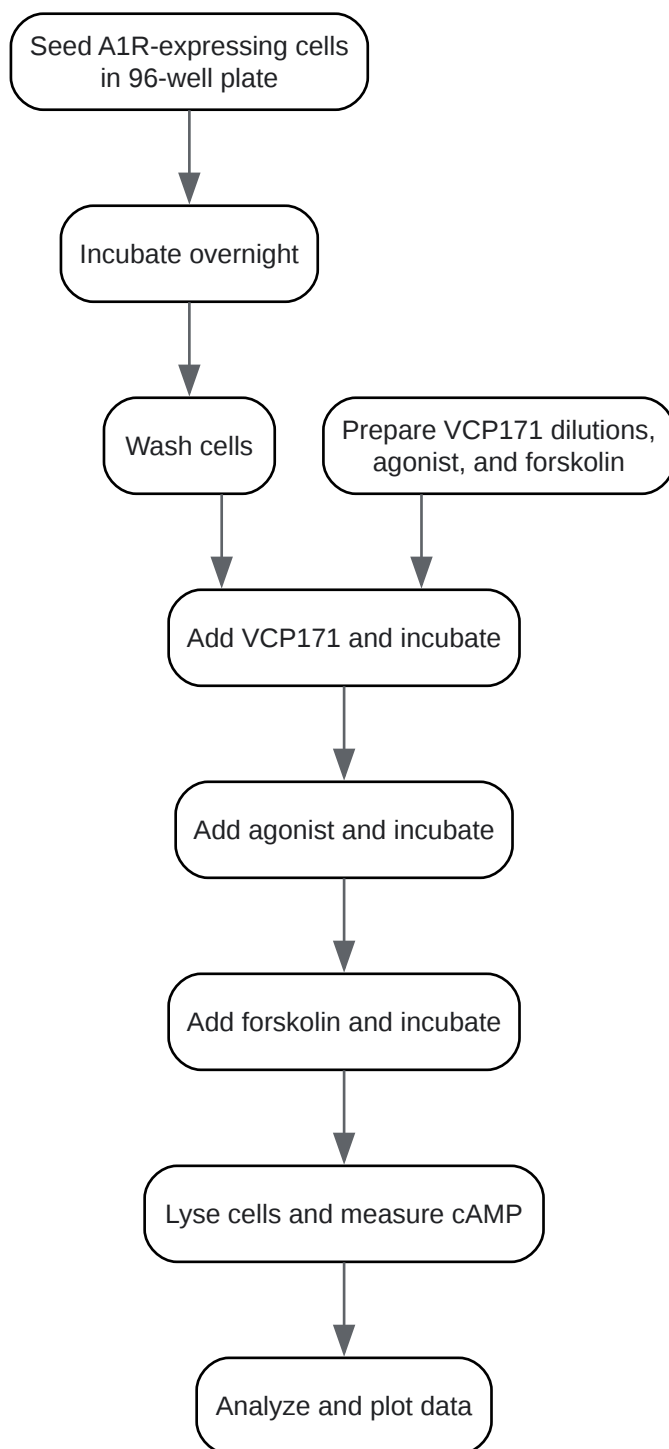
Protocol for 10 mM VCP171 Stock Solution in Ethanol

- **Equilibrate VCP171:** Allow the vial of solid **VCP171** to equilibrate to room temperature before opening.
- **Weigh VCP171:** Accurately weigh out 3.47 mg of **VCP171** powder and transfer it to a sterile amber microcentrifuge tube.
- **Add Ethanol:** Add 1 mL of 200 proof ethanol to the tube.
- **Dissolve:** Vortex the solution until the solid is fully dissolved. Gentle warming in a 37°C water bath may be used to facilitate dissolution if needed.
- **Storage:** Store the 10 mM stock solution at -20°C in small, tightly sealed aliquots.

Diagram 1: Workflow for Preparing **VCP171** Stock Solutions







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References

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- 2. Frontiers | Investigation of adenosine A1 receptor-mediated β -arrestin 2 recruitment using a split-luciferase assay [frontiersin.org]
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